

3-Isobutylaniline safety data sheet

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 3-Isobutylaniline

CAS No.: 131826-11-4

Cat. No.: S1913876

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Chemical Identifier Summary

The table below summarizes the key identifying information for **3-Isobutylaniline** from the search results.

Property	Value
CAS Number	131826-11-4 [1] [2]
Molecular Formula	C ₁₀ H ₁₅ N [1] [2]
Molecular Weight	149.23 g/mol [1] [2]
Synonym	3-(2-Methylpropyl)aniline [1] [2]
Boiling Point	245.7 °C at 760 mmHg [1] [2]
Density	0.944 g/cm ³ (Predicted) [2]
Flash Point	102.7°C (for a similar compound, 4-isobutylaniline) [3]
Appearance/State	No data available
Solubility	No data available

Hazard and Toxicity Information

Available hazard information for **3-Isobutylaniline** is limited. One safety data sheet for a similar compound, 4-isobutylaniline, provides some general guidance, but **data should not be extrapolated directly** to the 3-isomer without confirmation.

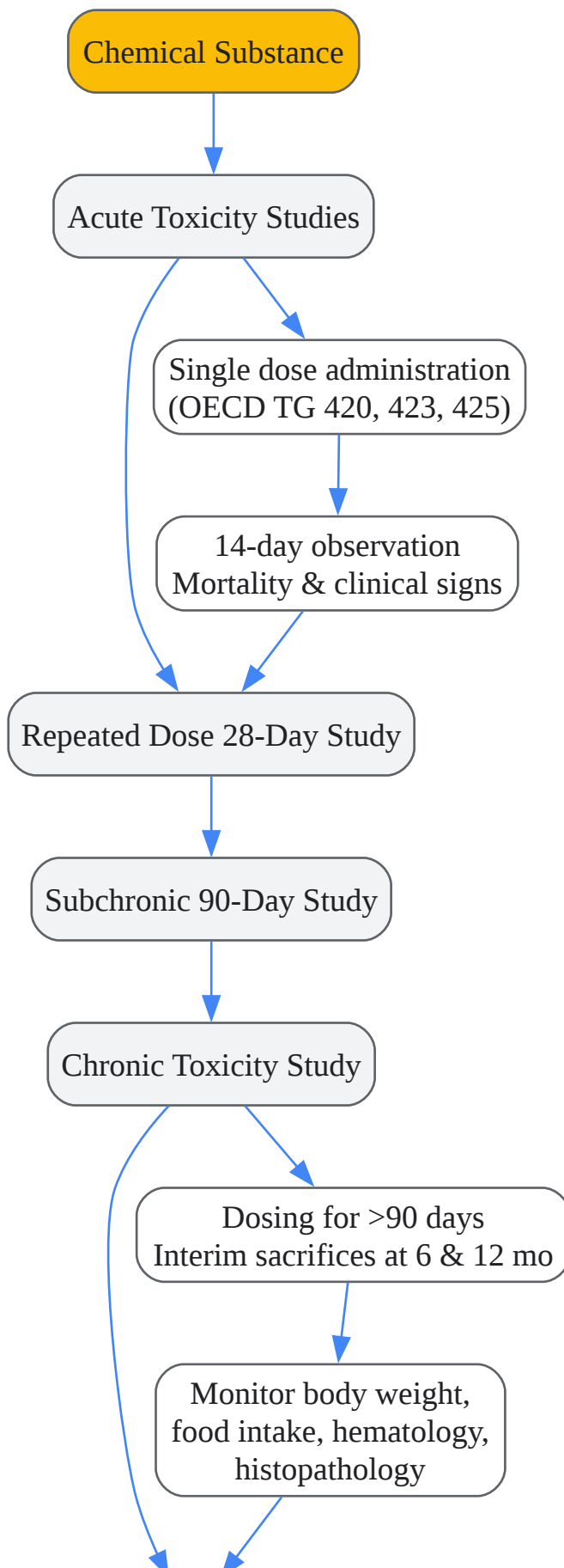
- **GHS Hazard Statements:** The available SDS for **3-Isobutylaniline** lists the signal word "Warning" with hazard statements **H302**, **H312**, and **H332** [2]. This indicates potential hazards from ingestion, skin contact, and inhalation ("Harmful if swallowed, in contact with skin, or if inhaled").
- **Toxicological Data:** **No specific acute or chronic toxicity data (e.g., LD50) for 3-Isobutylaniline was found** in the search results. A study on a different compound, 2,2'-isobutylidenebis(4,6-dimethylphenol), demonstrates the structure of a subchronic and chronic toxicity study but **does not provide data on 3-Isobutylaniline** [4].

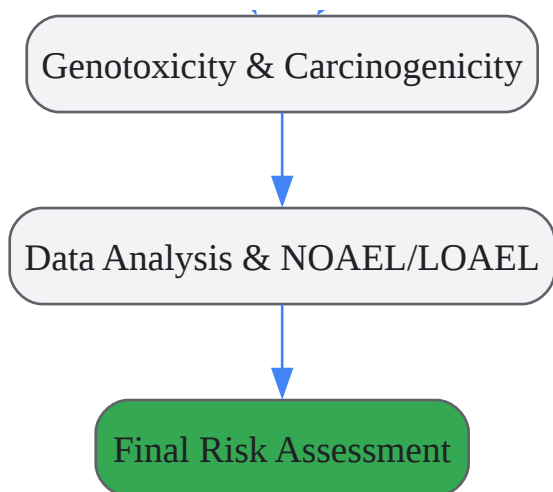
Research Applications and Synthesis

- **Primary Use:** **3-Isobutylaniline** is identified as a useful research chemical. It has been used in the development of a novel carboxanilide acaricide, **pyflubumide**, which shows activity against mite species [2].
- **Synthesis:** One published synthesis method involves the reduction of a precursor compound (CAS# 6026-73-9) using sodium hypophosphite monohydrate and a palladium(0)/carbon catalyst in a mixture of n-butyl acetate and water. This reaction was reported to proceed under reflux for 3 hours with a yield of 93% [2].

Experimental Toxicology Protocols

While data for **3-Isobutylaniline** itself is missing, standard methodologies for toxicological evaluation are well-established. The following workflow outlines the general process for assessing a new chemical substance.





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General workflow for toxicological evaluation of chemical substances

Based on standardized guidelines from organizations like the OECD [5], key experiments include:

- **Acute Toxicity Testing:** The objective is to determine the adverse effects following a single dose or multiple doses within 24 hours. The **Up-and-Down Procedure (OECD TG 425)** is one method that can be used, which minimizes the number of animals required [5]. Key parameters monitored include mortality, changes in behavior, and clinical signs for at least 14 days.
- **Repeated Dose 28-Day & 90-Day Studies:** These subchronic studies (e.g., **OECD TG 407** and **408**) involve daily administration of the test substance to rodents. Animals are monitored for changes in **body weight, food consumption, hematological and biochemical parameters (e.g., AST, creatinine)**. At termination, organs are weighed and tissues are examined histopathologically to identify target organs [5] [4].
- **Chronic Toxicity and Carcinogenicity Studies:** These long-term studies extend beyond 90 days, often up to 18 months or 2 years. They are designed to identify the **No Observed Adverse Effect Level (NOAEL)** and potential carcinogenic effects. Dosing is typically via diet, as in the 18-month rat study with interim sacrifices, allowing for the observation of progressive pathological changes [4].

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References

1. - 3 | CAS#:131826-11-4 | Chemsrsc Isobutylaniline [chemsrc.com]
2. - 3 | 131826-11-4 Isobutylaniline [chemicalbook.com]
3. 4- isobutylaniline - Safety Data Sheet [chemicalbook.com]
4. , subchronic and Acute of a synthetic... chronic toxicity studies [pubmed.ncbi.nlm.nih.gov]
5. , sub Acute & acute toxicological chronic | pptx studies [slideshare.net]

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